

Solid Phase Extraction (SPE) Protocol for Dihydroxyeicosatrienoic Acids (DiHETrEs)

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Compound of Interest

Compound Name: (\pm)8,9-DiHETrE-d11

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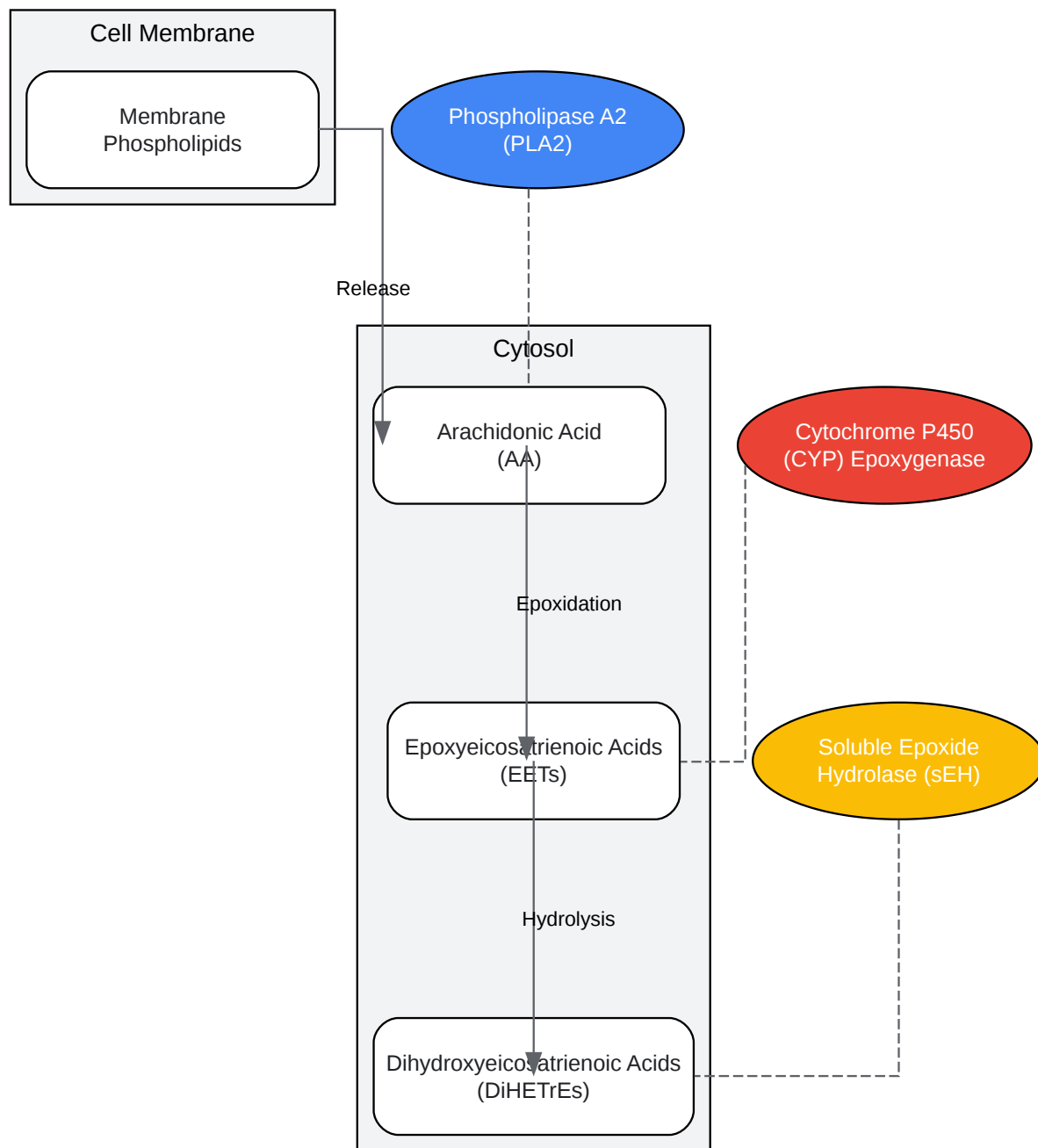
Application Note & Protocol

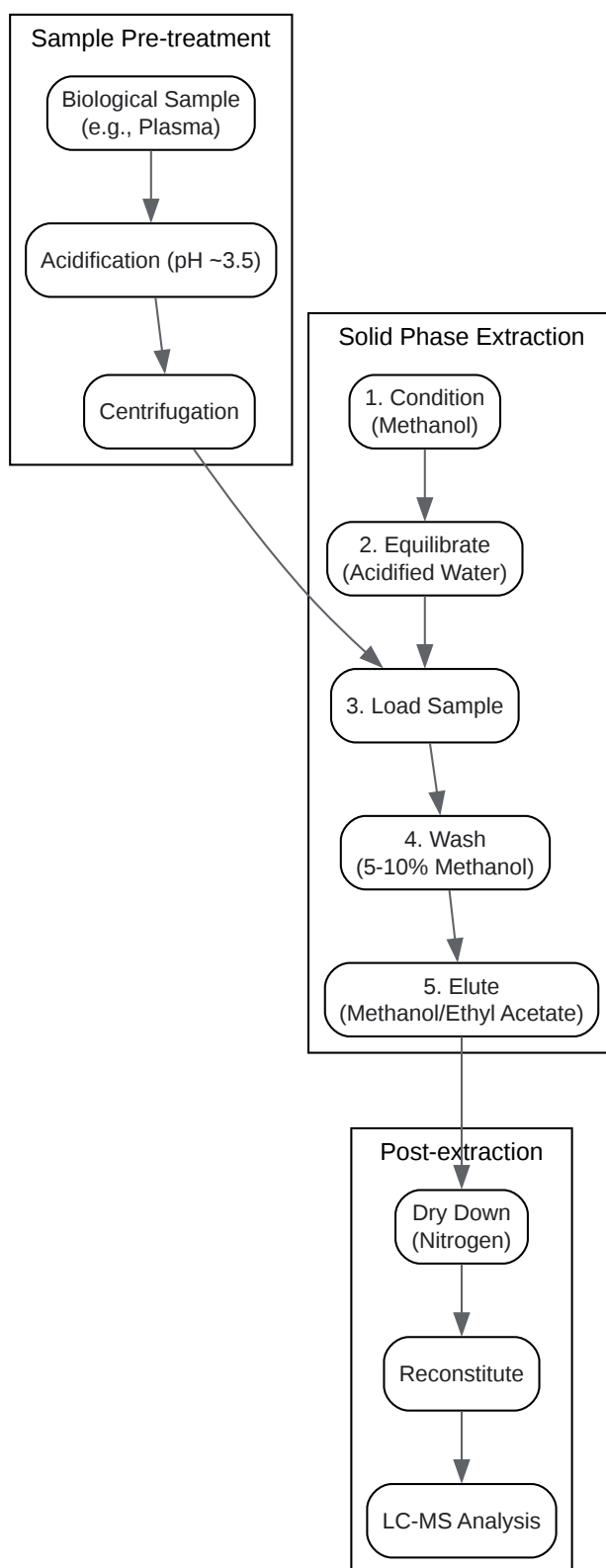
Introduction

Dihydroxyeicosatrienoic acids (DiHETrEs) are biologically active lipid mediators derived from the metabolism of arachidonic acid. As critical signaling molecules in various physiological and pathological processes, including inflammation and cardiovascular function, their accurate quantification in biological matrices is of paramount importance for researchers, scientists, and drug development professionals. This document provides a detailed protocol for the solid phase extraction (SPE) of DiHETrEs from biological samples, a crucial step for sample cleanup and concentration prior to analysis by techniques such as liquid chromatography-mass spectrometry (LC-MS).

Signaling Pathway of DiHETrE Formation

DiHETrEs are synthesized from arachidonic acid through a multi-enzyme cascade. Initially, arachidonic acid is released from the cell membrane phospholipids by the action of phospholipase A2 (PLA2). Subsequently, cytochrome P450 (CYP) epoxygenases metabolize arachidonic acid to form epoxyeicosatrienoic acids (EETs). These EETs are then hydrolyzed by soluble epoxide hydrolase (sEH) to yield the corresponding DiHETrEs.^{[1][2]}





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References

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- 2. Metabolism pathways of arachidonic acids: mechanisms and potential therapeutic targets - PubMed [pubmed.ncbi.nlm.nih.gov]
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